

Application Notes and Protocols for Studying Atelopidtoxin Effects using Electrophysiological Assays

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Compound of Interest

Compound Name: *Atelopidtoxin*

Cat. No.: *B605666*

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Introduction

Atelopidtoxins, such as Zetekitoxin AB, are potent neurotoxins isolated from the skin of Panamanian golden frogs of the genus *Atelopus*.^{[1][2]} These toxins are of significant interest to the scientific community due to their high affinity and specificity for voltage-gated sodium channels, which are critical components of neuronal signaling.^{[1][2][3]} Understanding the electrophysiological effects of **Atelopidtoxins** is crucial for elucidating their mechanism of action, for developing potential therapeutic applications, and for assessing their toxicological risk.

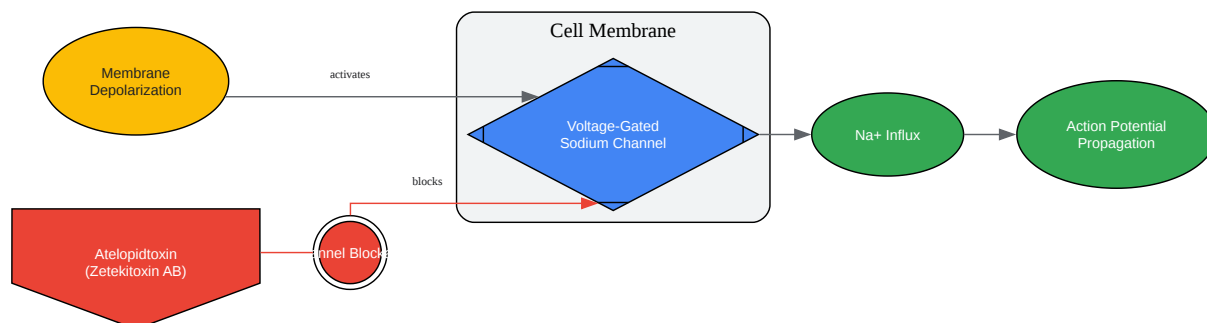
These application notes provide detailed protocols for studying the effects of **Atelopidtoxins** using key electrophysiological techniques: two-electrode voltage clamp (TEVC) in *Xenopus* oocytes, whole-cell patch clamp on cultured neurons, and microelectrode array (MEA) recordings on neuronal networks.

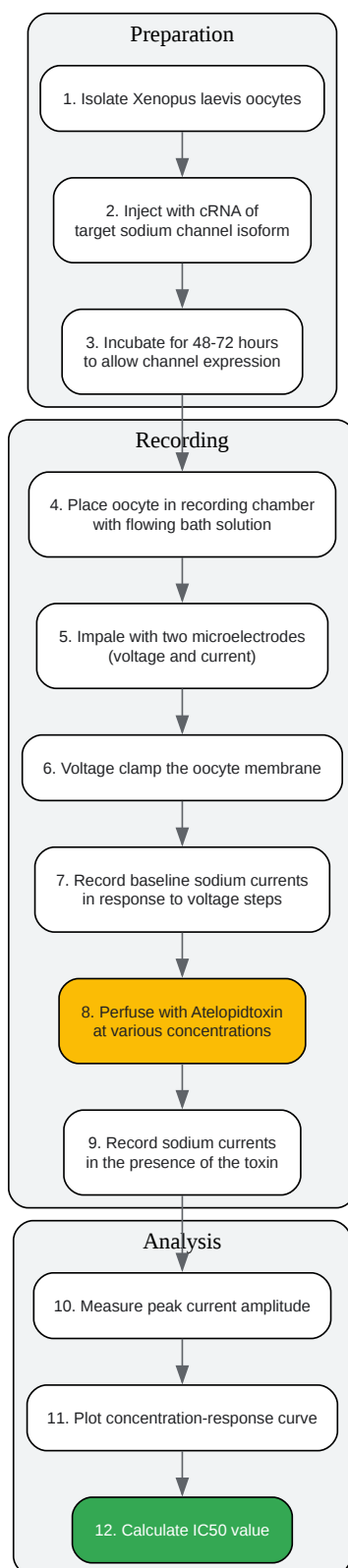
Mechanism of Action: Blockade of Voltage-Gated Sodium Channels

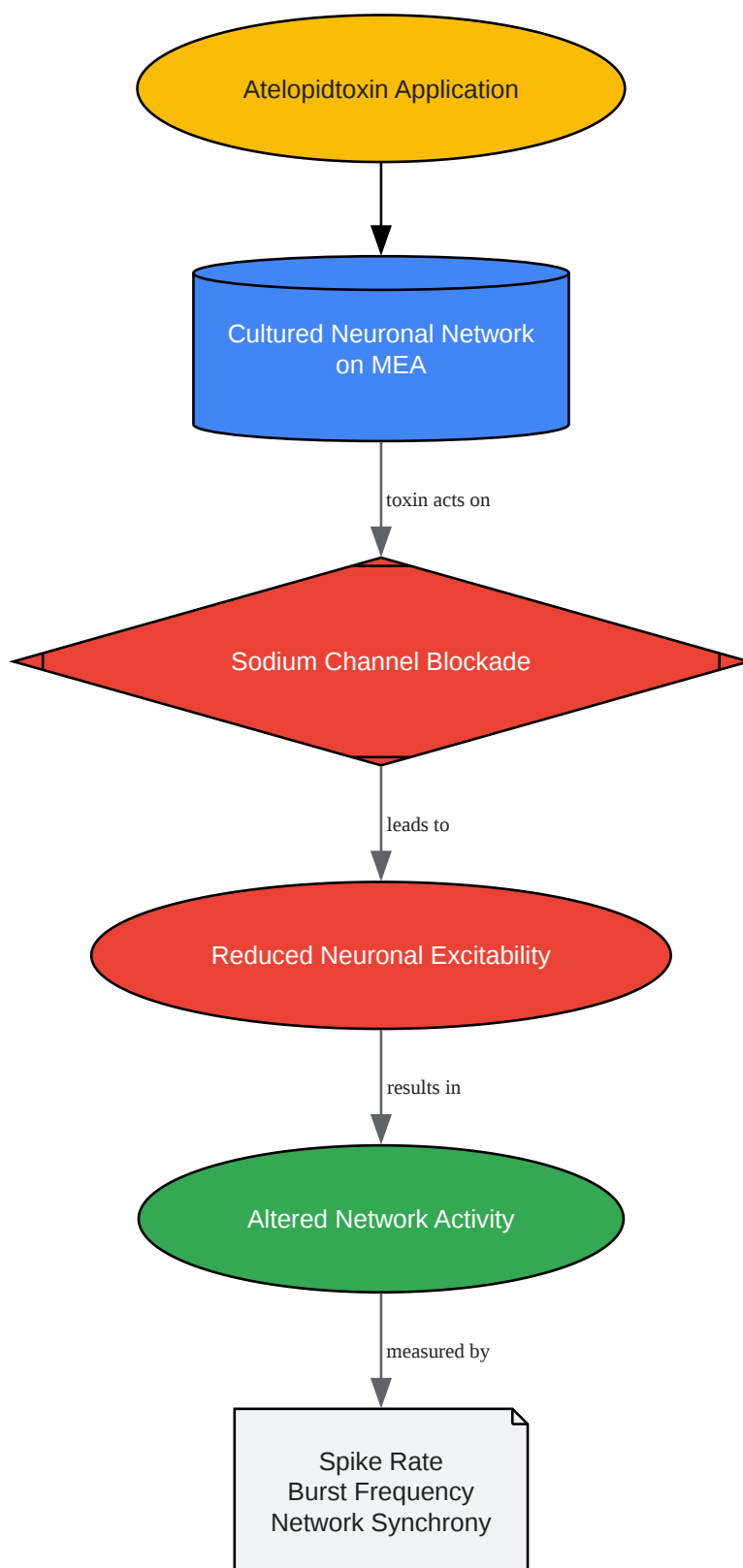
Atelopidtoxins, structurally related to saxitoxin, are potent blockers of voltage-gated sodium channels (VGSCs).^{[1][2][3]} These channels are responsible for the rapid influx of sodium ions

that underlies the rising phase of the action potential in excitable cells like neurons. By physically occluding the pore of the channel, **Atelopidtoxins** prevent this sodium influx, thereby inhibiting action potential generation and propagation. This leads to paralysis and, at sufficient doses, can be lethal.^[1]

Below is a diagram illustrating the signaling pathway disruption caused by **Atelopidtoxin**.







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References

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- 2. The structure of zetekitoxin AB, a saxitoxin analog from the Panamanian golden frog *Atelopus zeteki*: A potent sodium-channel blocker - PMC [pmc.ncbi.nlm.nih.gov]
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